

# Hexyl Isobutyrate: Safety and Hazard Profile

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## Compound of Interest

Compound Name: *Hexyl isobutyrate*

Cat. No.: B1584823

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A summary of key quantitative and qualitative data for **hexyl isobutyrate** is provided below. This information is essential for a proper risk assessment before handling and disposal.

Property	Data	Citations
Chemical Formula	C <sub>10</sub> H <sub>20</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	2349-07-7	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Flash Point	69.4 °C (157.0 °F) - Closed Cup	<a href="#">[5]</a>
GHS Classification	Combustible Liquid (Category 4)	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
OSHA Hazards	Combustible Liquid, Fire Hazard	<a href="#">[6]</a> <a href="#">[7]</a>
Potential Health Effects	May cause mild skin and eye irritation. May be harmful if inhaled.	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Environmental Hazards	Not classified as environmentally hazardous, but discharge into the environment must be avoided. Large or frequent spills can be harmful.	<a href="#">[1]</a> <a href="#">[7]</a>

## Essential Safety and Handling Protocols

Before beginning any disposal procedure, ensure that all necessary personal protective equipment (PPE) is worn and safety measures are in place.

Personal Protective Equipment (PPE):

- Gloves: Handle with chemical-impermeable gloves that have been inspected prior to use.[\[1\]](#)  
[\[4\]](#)
- Eye Protection: Wear tightly fitting safety goggles with side-shields.[\[1\]](#)[\[4\]](#)
- Protective Clothing: Wear fire/flame resistant and impervious clothing.[\[1\]](#)
- Respiratory Protection: If ventilation is inadequate or exposure limits are exceeded, use a full-face respirator.[\[1\]](#)[\[6\]](#)

Handling and Storage Precautions:

- Work in a well-ventilated area to avoid the inhalation of vapor or mist.[\[1\]](#)[\[6\]](#)
- Keep the chemical away from all sources of ignition, including heat, sparks, and open flames.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Use non-sparking tools and take measures to prevent the buildup of electrostatic charge.[\[1\]](#)  
[\[6\]](#)
- Store waste in a suitable, tightly closed, and properly labeled container in a cool, dry, and well-ventilated place.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[6\]](#)

## Step-by-Step Disposal Procedures

The proper disposal of **hexyl isobutyrate** should follow a structured process, treating it as a hazardous waste due to its combustibility.

### Step 1: Waste Characterization

Under the Resource Conservation and Recovery Act (RCRA), a chemical waste is considered hazardous if it exhibits certain characteristics, including ignitability.<sup>[8][9]</sup> Since **hexyl isobutyrate** is a combustible liquid, it should be managed as a hazardous waste.<sup>[7]</sup>

## Step 2: Waste Collection and Storage

- Container: Designate a specific, compatible container for **hexyl isobutyrate** waste. The container must be in good condition, free of leaks, and have a secure, tight-fitting lid.<sup>[1][6][10]</sup>
- Labeling: Clearly label the container with the words "Hazardous Waste" and the full chemical name, "**Hexyl Isobutyrate**".<sup>[9][10]</sup>
- Segregation: Store the **hexyl isobutyrate** waste separately from incompatible materials, such as strong oxidizing agents.<sup>[2][10]</sup>
- Accumulation: Keep the waste container closed except when adding waste. Store it in a designated satellite accumulation area or a central hazardous waste storage area that is cool and well-ventilated.<sup>[2][4][6]</sup>

## Step 3: Managing Spills and Contaminated Materials

In the event of a spill, immediate and appropriate action is required.

- Eliminate Ignition Sources: Immediately remove all sources of ignition from the area.<sup>[1][5][7]</sup>
- Ventilate: Ensure the area is well-ventilated.<sup>[1][6]</sup>
- Containment: For small spills, use an inert absorbent material such as dry clay, sand, or diatomaceous earth to contain and absorb the liquid.<sup>[2][5][7][11]</sup> Do not let the product enter drains or waterways.<sup>[1][3][6]</sup>
- Collection: Carefully collect the absorbed material using non-sparking tools and place it into a suitable, closed container for disposal.<sup>[1][6][11]</sup>
- Decontamination: Clean the spill surface thoroughly to remove any residual contamination.<sup>[5][7]</sup>

- Disposal: The collected spill cleanup material is also considered hazardous waste and must be disposed of accordingly.[7][10][11]

## Step 4: Final Disposal

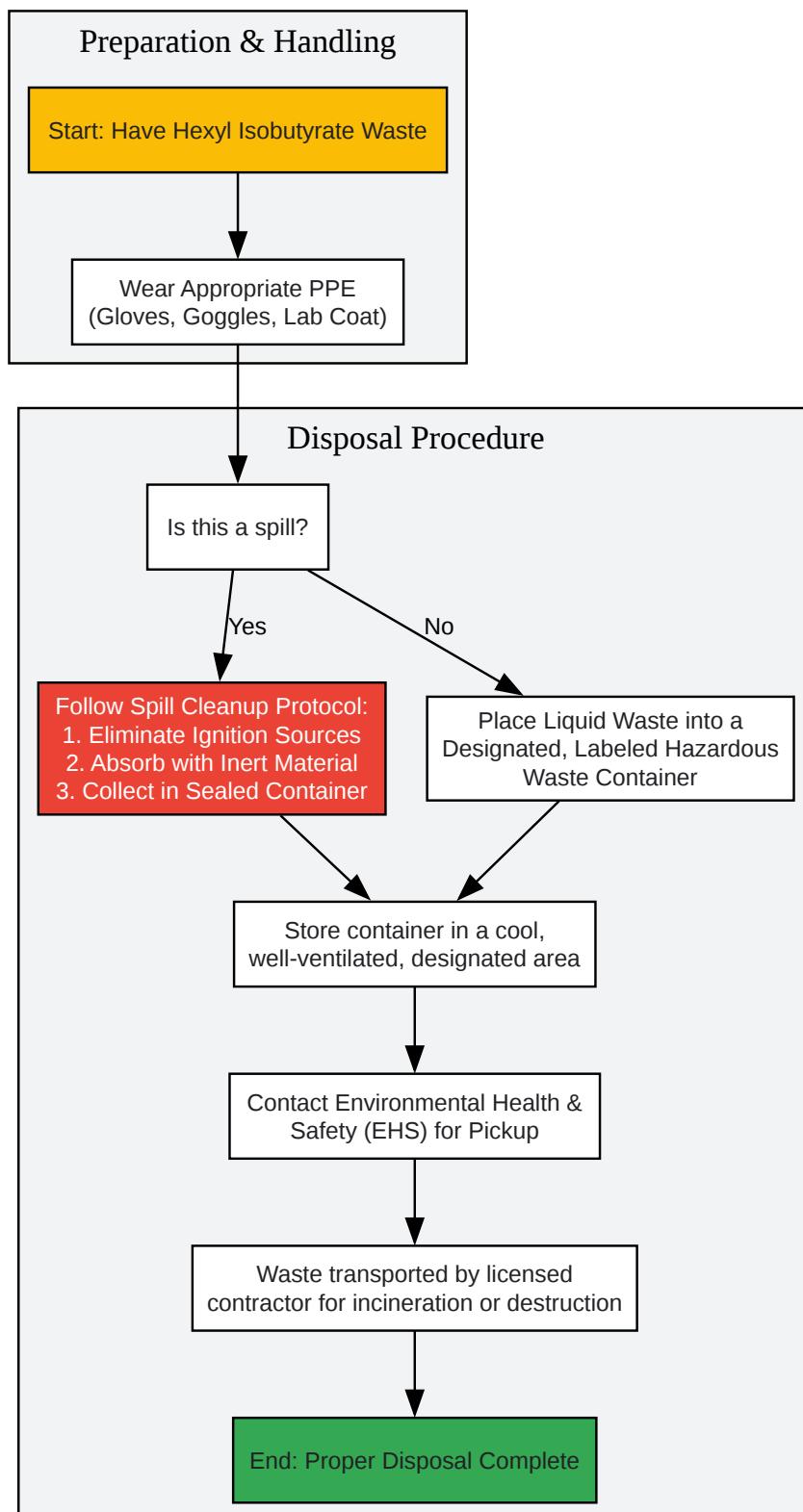
- Professional Disposal: The disposal of **hexyl isobutyrate** must be handled by a licensed chemical destruction plant or a certified hazardous waste management company.[1] Methods like controlled incineration with flue gas scrubbing are appropriate.[1][6]
- Regulatory Compliance: All disposal activities must be conducted in accordance with local, state, and federal regulations.[3][5][7] Do not discharge **hexyl isobutyrate** into sewer systems or waterways.[1][3]
- Contact EHS: Contact your institution's Environmental Health and Safety (EHS) department to arrange for a scheduled waste pick-up. They will ensure the waste is transported and disposed of in compliance with all regulations.[10]

## Step 5: Disposal of Empty Containers

- Residue: Empty containers may retain product residue and vapors. These containers must be handled as hazardous waste unless properly decontaminated.[7]
- Decontamination: Containers can be triply rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.[1]
- Final Disposal: After proper rinsing, the container may be punctured to make it unusable for other purposes and disposed of in a sanitary landfill or recycled, depending on local regulations.[1] Always remove or completely deface the original label before disposal.[10]

## Disposal Workflow Diagram

The following diagram outlines the decision-making process and procedural flow for the proper disposal of **hexyl isobutyrate**.

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Caption: Workflow for the safe disposal of **hexyl isobutyrate** waste.

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